

scale-up challenges N-(4-Hydroxyphenyl)propanamide

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Compound Focus: N-(4-Hydroxyphenyl)propanamide

CAS No.: 1693-37-4

Cat. No.: S582046

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Compound Profile & Antimicrobial Activity

The core information for **N-(4-Hydroxyphenyl)propanamide** is summarized in the table below.

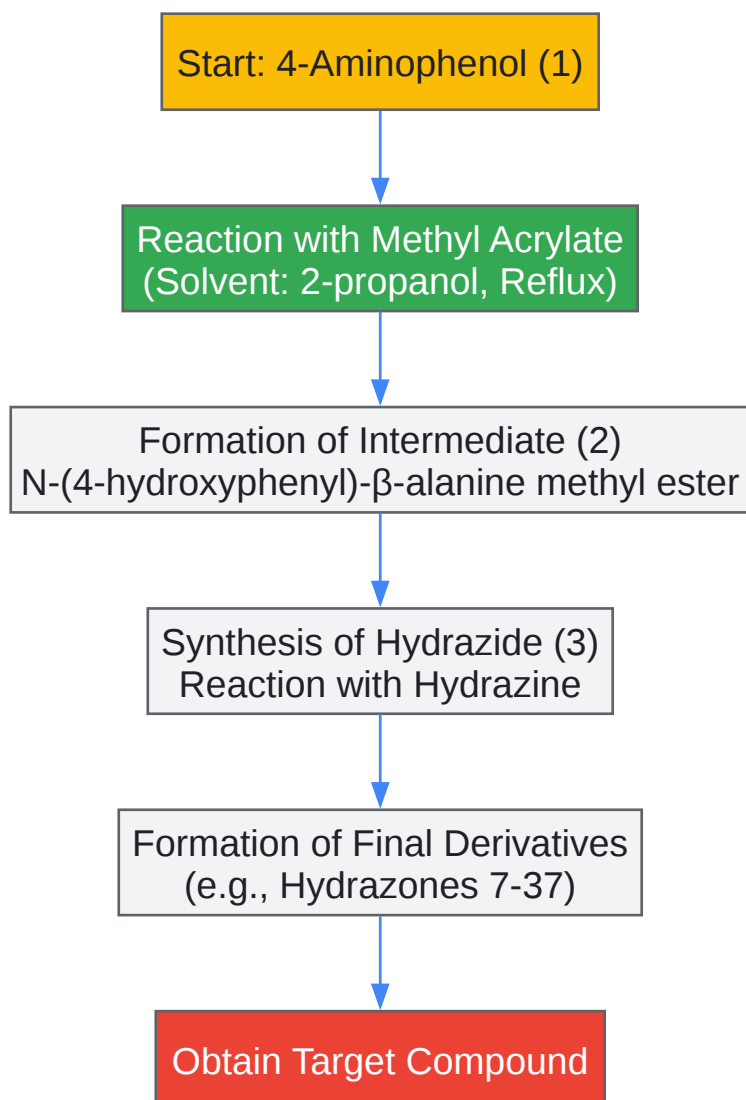
Property	Specification
CAS Number	1693-37-4 [1]
Molecular Formula	C9H11NO2 [1]
Molecular Weight	165.19 g/mol [1]
Commercial Availability	Available in 1g and 5g quantities (Price range: USD \$250.00 - \$9,000.00) [1]

While specific efficacy data for **N-(4-Hydroxyphenyl)propanamide** was not found, research on structurally similar 3-((4-hydroxyphenyl)amino)propanoic acid derivatives demonstrates potent, structure-dependent antimicrobial activity. The table below shows the activity range of the most potent derivatives (hydrazones 14–16) against drug-resistant pathogens [2].

Pathogen Type	Example Pathogens	MIC Range (µg/mL)
Gram-positive Bacteria	Methicillin-resistant <i>Staphylococcus aureus</i> (MRSA), Vancomycin-resistant <i>Enterococcus faecalis</i>	0.5 - 8 [2]
Gram-negative Bacteria	ESKAPE group pathogens (e.g., <i>Klebsiella pneumoniae</i> , <i>Pseudomonas aeruginosa</i>)	8 - 64 [2]
Fungal Pathogens	Drug-resistant <i>Candida</i> species, including <i>Candida auris</i>	8 - 64 [2]

Synthesis & Scale-up Workflow

Based on a general methodology for synthesizing related compounds, the following workflow outlines the key stages. This can serve as a foundational template [2].



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Frequently Asked Questions

Q1: What are the potential scale-up challenges for the synthesis of N-(4-Hydroxyphenyl)propanamide?

While direct reports were not found, general scale-up challenges for similar reactions can be anticipated:

- **Reactor Type and Mass Transfer:** Moving from batch to flow chemistry, as demonstrated for a related nitro-reduction API surrogate, can be crucial for controlling exothermic reactions and improving safety and efficiency [3].
- **Solvent and Reflux Conditions:** Scaling the reflux reaction in 2-propanol requires careful management of solvent volume, heating, and condensation to maintain reaction efficiency and safety [2].

- **Intermediate Stability:** The methyl ester intermediate (2) may be susceptible to hydrolysis, requiring controlled reaction conditions during subsequent steps to form the hydrazide (3) [2].
- **Cost of Raw Materials:** The commercial price of the final compound is high, suggesting that the cost of starting materials or the synthesis itself could be a significant constraint at larger scales [1].

Q2: Are there any safety concerns related to the synthesis? Yes, working with compounds containing 4-hydroxyphenyl moieties and their synthetic intermediates requires standard laboratory safety precautions. The high commercial price also suggests that the synthesis may involve expensive or hazardous reagents [1] [2].

Key Technical Notes & Disclaimer

- **Limited Specific Data:** The information presented is primarily derived from research on closely related chemical analogues, not on **N-(4-Hydroxyphenyl)propanamide** itself [2].
- **Generalized Workflow:** The synthesis workflow is adapted from a published methodology for similar compounds and should be validated in the laboratory [2].
- **Safety First:** The provided information is for technical reference only. You must consult relevant chemical safety documents (SDS) and conduct your own risk assessments before performing any experiments.

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References

1. Buy N -(4 -hydroxyphenyl) propanamide | Boron Molecular [boronmolecular.com]
2. Synthesis of 3-((4-Hydroxyphenyl)amino)propanoic Acid ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
3. Catalytic hydrogenation of N - 4 -nitrophenyl nicotinamide in... [pubs.rsc.org]

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